

Mayosperse 60 molecular weight and charge density

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Compound of Interest

Compound Name: Mayosperse 60

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An In-depth Technical Guide on the Physicochemical Properties of **Mayosperse 60**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the core physicochemical properties of **Mayosperse 60**, a cationic polymer widely utilized in various industrial applications. This document consolidates available data on its molecular weight and charge density, addresses inconsistencies in reported values, and outlines the standard experimental methodologies for their determination. The information is intended to support research, development, and quality control activities involving this polymer.

Chemical Identity

Mayosperse 60 is a trade name for a cationic polymer identified with CAS Numbers 31075-24-8 and 31512-74-0. The polymer's chemical name is

Poly[oxyethylene(dimethyliminio)ethylene(dimethyliminio)ethylene dichloride].[1][2][3] It is also known by several other trade names, including WSCP (Water Soluble Cationic Polymer), Busan® 77, and Bualta.[4][5]

The polymeric nature of **Mayosperse 60** is a critical aspect of its function, imparting properties suitable for applications such as a microbicide, algacide, and flocculant.[3][6] It is typically supplied as a liquid concentrate, often around 60% active ingredient in an aqueous solution.[3]

Molecular Weight

The molecular weight of **Mayospense 60** is subject to variability due to its polymeric nature, and published data presents inconsistencies. As with most synthetic polymers, **Mayospense 60** consists of a distribution of polymer chains of varying lengths, rather than a single molecular weight. Therefore, it is characterized by average molecular weight values.

There are conflicting reports on the molecular weight of this polymer. Some sources indicate a molecular weight of approximately 259.21 g/mol, which corresponds to the repeating monomer unit with the formula C₁₀H₂₄Cl₂N₂O.^[4] Other sources report higher values, such as 777.656 g/mol or 807.7 g/mol, which likely represent the average molecular weight of specific polymer grades.^{[5][7][8][9]}

Table 1: Reported Molecular Weight Data for **Mayospense 60** and its Synonyms

Parameter	Value	Chemical Formula	Source(s)
Repeating Unit Molecular Weight	259.21 g/mol	C ₁₀ H ₂₄ Cl ₂ N ₂ O	^[4]
Average Molecular Weight	777.656 g/mol	C ₃₀ H ₇₂ N ₆ O ₃ X _{2.6} Cl	^{[5][8][9]}
Average Molecular Weight	807.7 g/mol	C ₃₂ H ₇₈ Cl ₆ N ₆ O ₃	^[7]

Charge Density

Mayospense 60 is a cationic polymer, deriving its positive charge from the presence of quaternary ammonium groups within its backbone.^[4] This positive charge is fundamental to its mechanism of action in many applications, as it facilitates interaction with negatively charged surfaces of microbes and particles.^[4]

While the cationic nature of **Mayospense 60** is well-established, a specific quantitative value for its charge density (typically expressed in milliequivalents per gram, meq/g) is not consistently reported in publicly available technical data sheets. The theoretical charge density would be

dependent on the degree of polymerization and the precise chemical structure of the repeating unit.

Table 2: Charge-Related Properties of **Mayosperse 60**

Parameter	Description	Source(s)
Charge Type	Cationic	[4]
Functional Group	Quaternary Ammonium	[4]
pH of 10% Solution	5.0 - 7.0	[1]
Density (20-25°C)	1.12 - 1.17 g/cm ³	[1][6]

Experimental Protocols

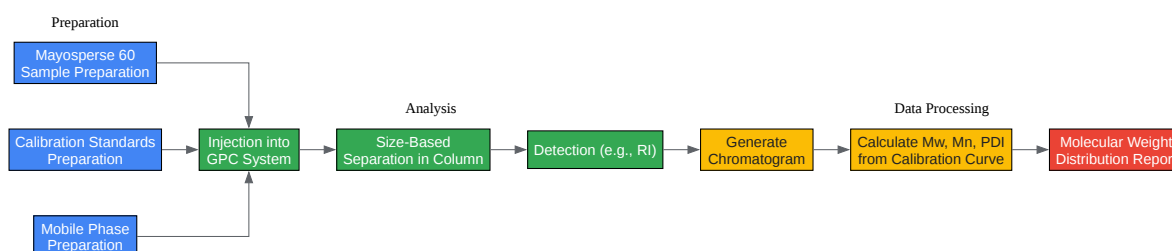
Determination of Molecular Weight Distribution by Gel Permeation Chromatography (GPC)

Gel Permeation Chromatography (GPC), also known as Size Exclusion Chromatography (SEC), is the standard method for determining the molecular weight distribution of polymers.

Methodology:

- **System Preparation:** A GPC system equipped with a pump, injector, a series of columns packed with porous gel, a detector (typically a refractive index detector), and a data processing unit is used.
- **Mobile Phase:** An appropriate solvent system is selected. For a water-soluble cationic polymer like **Mayosperse 60**, an aqueous buffer is typically used to ensure solubility and minimize interactions with the column packing material.[1]
- **Calibration:** The system is calibrated using a series of polymer standards of known molecular weights (e.g., pullulan standards for aqueous GPC). A calibration curve of log(Molecular Weight) versus elution volume is generated.
- **Sample Preparation:** A dilute solution of **Mayosperse 60** is prepared in the mobile phase.

- **Analysis:** The sample is injected into the GPC system. As the polymer travels through the columns, larger molecules elute first, followed by smaller molecules.
- **Data Analysis:** The elution profile is used in conjunction with the calibration curve to calculate the number-average molecular weight (M_n), weight-average molecular weight (M_w), and the polydispersity index ($PDI = M_w/M_n$).



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Caption: Workflow for Molecular Weight Determination by GPC.

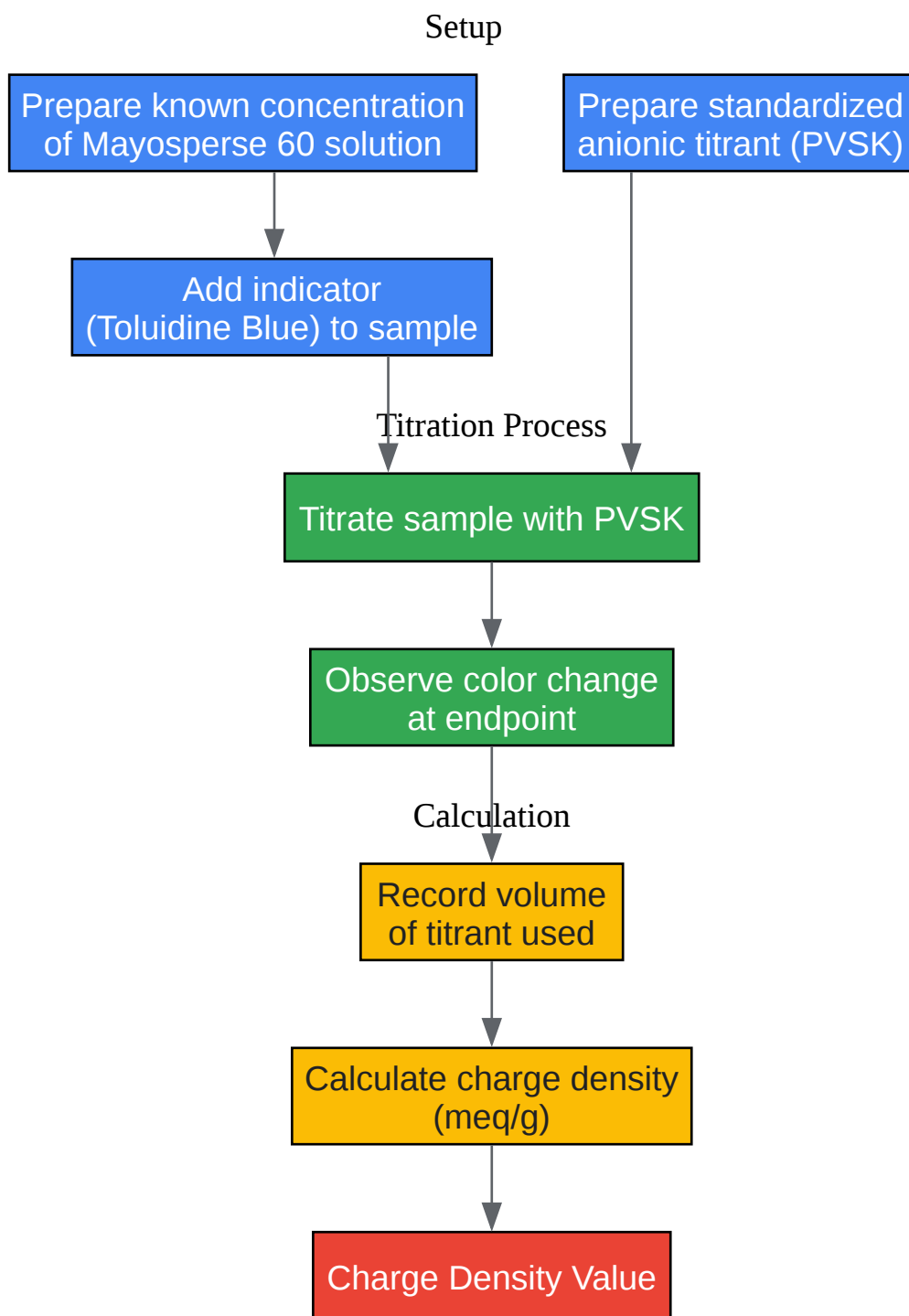
Determination of Cationic Charge Density by Titration

The charge density of a cationic polymer can be determined by various titration methods, such as colloidal titration or conductometric titration.

Methodology (Colloidal Titration):

- **Reagents:** A known concentration of an anionic polymer standard (e.g., potassium polyvinyl sulfate, PVSK) is used as the titrant. An indicator, such as toluidine blue, which changes color at the endpoint, is also required.

- **Sample Preparation:** A precise weight of **Mayosperse 60** is dissolved in deionized water to create a solution of known concentration.
- **Titration:** The **Mayosperse 60** solution is placed in a beaker with the indicator. The solution is then titrated with the PVSK standard solution.
- **Endpoint Determination:** The endpoint is reached when the color of the indicator changes, signifying that all the cationic charges on the **Mayosperse 60** have been neutralized by the anionic titrant.
- **Calculation:** The charge density (in meq/g) is calculated based on the volume and concentration of the PVSK titrant used and the initial weight of the **Mayosperse 60** sample.

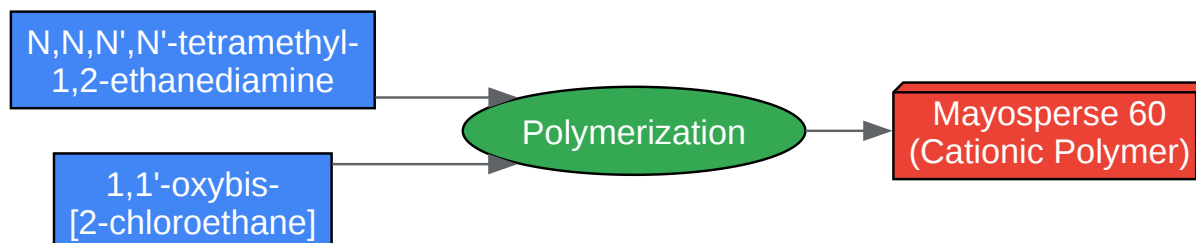


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Caption: Workflow for Charge Density Determination by Titration.

Synthesis Pathway

Mayosperse 60 is synthesized through a polymerization reaction of 1,2-Ethanediamine, N,N,N',N'-tetramethyl- with 1,1'-oxybis[2-chloroethane].[4] This reaction forms the polymer backbone and incorporates the quaternary ammonium groups responsible for the cationic charge.



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Caption: Synthesis Pathway of **Mayosperse 60**.

Conclusion

Mayosperse 60 is a cationic polymer with a well-defined chemical identity but variable reported molecular weights, which is characteristic of a polymeric substance. While its cationic nature is a key feature, specific charge density values are not readily available in public documentation. The experimental protocols outlined in this guide provide a framework for the precise characterization of these properties for specific batches or grades of **Mayosperse 60**, enabling better control and understanding in its various applications. For definitive specifications, it is recommended to consult the technical data sheet from a specific supplier.

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